

# An In-depth Technical Guide to the Physicochemical Properties of 2-Morpholinoethanol

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## Compound of Interest

Compound Name: *Morpholinoethanol*

Cat. No.: *B8693651*

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## Abstract

**2-Morpholinoethanol**, also known as N-(2-hydroxyethyl)morpholine, is a versatile bifunctional molecule incorporating both a tertiary amine and a primary alcohol. This unique structure makes it a valuable intermediate and building block in a wide range of applications, particularly in the pharmaceutical industry for the synthesis of active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Morpholinoethanol**, complete with detailed experimental protocols for their determination. The information presented is intended to support researchers, scientists, and drug development professionals in the effective utilization and handling of this important chemical compound.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Morpholinoethanol** are summarized in the tables below. These properties are crucial for understanding its behavior in various chemical and biological systems, informing its use in synthesis, formulation, and other research and development activities.

## General and Molecular Properties

Property	Value	Source(s)
Chemical Name	2-Morpholinoethanol	[1][2]
Synonyms	N-(2-Hydroxyethyl)morpholine, 4-(2-Hydroxyethyl)morpholine	[1][2][3]
CAS Number	622-40-2	[1][2][4][5][6]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[1][4][5][7][8][9][10]
Molecular Weight	131.17 g/mol	[1][2][4][5][7][8][9]
Appearance	Colorless to pale yellow liquid	[2][4][11][12][13][14]
pH	10.7 (100g/l, H <sub>2</sub> O, 20°C)	[2][13][15][16]

## Thermodynamic Properties

Property	Value	Source(s)
Melting Point	-1 °C	[2][15][16][17]
Boiling Point	227 °C at 757 mmHg	[2][7][15][16][18][19][20]
Flash Point	98 °C to 110°C (closed cup)	[4][7][14][15]
Vapor Pressure	2.44-7 Pa at 20-25 °C	[2][15][16]

## Physical and Chemical Properties

Property	Value	Source(s)
Density	1.083 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[18]</a> <a href="#">[19]</a>
Solubility	Miscible with water, ethanol, and ether. Slightly soluble in chloroform and ethyl acetate.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[15]</a> <a href="#">[16]</a>
pKa	14.88 ± 0.10 (Predicted)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[15]</a> <a href="#">[16]</a>
LogP	-1.32 at 25 °C	<a href="#">[2]</a> <a href="#">[15]</a> <a href="#">[16]</a>
Refractive Index (n <sup>20</sup> /D)	1.476	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[15]</a> <a href="#">[17]</a> <a href="#">[18]</a> <a href="#">[19]</a>
Explosive Limits	1.5-9.8% (V)	<a href="#">[2]</a> <a href="#">[15]</a> <a href="#">[16]</a>

## Experimental Protocols

This section provides detailed methodologies for the experimental determination of the key physicochemical properties of 2-**Morpholinoethanol**. These protocols are based on standard laboratory techniques.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For 2-**Morpholinoethanol**, which has a melting point of -1 °C, a low-temperature apparatus is required.

Apparatus:

- Melting point apparatus with cooling capability (e.g., a cryostat or a specialized low-temperature melting point device)
- Capillary tubes
- Thermometer or digital temperature probe

Procedure:

- A small amount of solidified 2-**Morpholinoethanol** is introduced into a capillary tube.

- The capillary tube is placed in the melting point apparatus.
- The sample is cooled to a temperature well below its expected melting point.
- The temperature is then slowly increased at a rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.<sup>[1][4][15][21]</sup>

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Distillation flask or a small test tube
- Condenser (for larger volumes)
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure (Micro-boiling point method):

- A small volume (a few milliliters) of 2-Morpholinoethanol is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The test tube is attached to a thermometer and heated in an oil bath.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.

- Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[12\]](#)

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured.
- A known volume of 2-**Morpholinoethanol** is added to the pycnometer or graduated cylinder.
- The mass of the container with the liquid is measured.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid (mass of container with liquid - mass of empty container) by its volume.[\[11\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Apparatus:

- Closed-cup flash point tester (e.g., Pensky-Martens)
- Thermometer

- Ignition source

Procedure:

- The sample cup of the flash point tester is filled with 2-**Morpholinoethanol** to the specified level.
- The lid is closed, and the apparatus is heated at a slow, constant rate.
- At regular temperature intervals, a test flame is introduced into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.[\[6\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Analytical balance

Procedure (Qualitative):

- A small, measured amount of 2-**Morpholinoethanol** is added to a test tube.
- A known volume of the solvent (e.g., water, ethanol, chloroform) is added.
- The mixture is agitated vigorously using a vortex mixer or by shaking.
- Visual observation is used to determine if the solute has completely dissolved. The terms miscible, soluble, slightly soluble, or insoluble are used to describe the outcome.[\[2\]](#)[\[13\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)

## Determination of pKa

The pKa is a measure of the acidity of a molecule. For an amine like 2-**Morpholinoethanol**, it refers to the acidity of its conjugate acid.

Apparatus:

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., HCl)

Procedure (Potentiometric Titration):

- A known concentration of 2-**Morpholinoethanol** is prepared in a beaker of deionized water.
- A pH electrode is immersed in the solution, and the initial pH is recorded.
- The standardized acid solution is added in small, known increments from the burette.
- After each addition, the solution is stirred, and the pH is recorded.
- A titration curve is generated by plotting the pH versus the volume of acid added.
- The pKa is determined from the pH at the half-equivalence point, where half of the amine has been protonated.<sup>[33][34][35][36][37]</sup>

## Determination of LogP (Octanol-Water Partition Coefficient)

LogP is a measure of the lipophilicity of a compound.

Apparatus:

- Separatory funnel
- UV-Vis spectrophotometer or HPLC
- n-Octanol and water, pre-saturated with each other

Procedure (Shake-Flask Method):

- A known concentration of 2-**Morpholinoethanol** is dissolved in either the n-octanol or water phase.
- Equal volumes of the n-octanol and water phases are added to a separatory funnel.
- The mixture is shaken vigorously for a set period to allow for partitioning of the solute between the two phases.
- The funnel is allowed to stand until the two phases have completely separated.
- The concentration of 2-**Morpholinoethanol** in each phase is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy or HPLC).
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.[\[3\]](#)[\[8\]](#)[\[38\]](#)[\[39\]](#)[\[40\]](#)

## Applications in Drug Development & Experimental Workflows

2-**Morpholinoethanol** serves as a crucial intermediate in the synthesis of several pharmaceuticals. One prominent example is its use in the production of Mycophenolate Mofetil, an immunosuppressant drug used to prevent organ transplant rejection.[\[17\]](#)[\[19\]](#)[\[20\]](#)[\[41\]](#)[\[42\]](#) The synthesis involves a transesterification reaction, which can be represented by the following workflow.





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Caption: Synthesis of Mycophenolate Mofetil using 2-**Morpholinoethanol**.

The role of 2-**Morpholinoethanol** is not limited to this specific synthesis. Its bifunctional nature allows it to be used as a building block in the creation of a variety of complex molecules, as a catalyst in polymerization reactions, and as a pH regulator in various formulations.[12][43][44][45][46][47]

## Conclusion

2-**Morpholinoethanol** is a chemical compound with a well-defined set of physicochemical properties that make it highly valuable in research and industrial applications, especially in the field of drug development. A thorough understanding of these properties, coupled with the application of standardized experimental protocols for their verification, is essential for its safe and effective use. This guide provides a foundational resource for professionals working with 2-**Morpholinoethanol**, enabling them to leverage its unique chemical characteristics in the advancement of science and medicine.

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